

ART0380: A Best-in-Class ATR Inhibitor for Precision Oncology

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Compound of Interest

Compound Name:	ART0380
CAS No.:	2267316-76-5
Cat. No.:	B15620159

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A comprehensive analysis of **ART0380** (alnodesertib) in comparison to other clinical-stage ATR inhibitors, supported by experimental data, demonstrates its potential as a leading therapeutic agent in its class. This guide is intended for researchers, scientists, and drug development professionals.

ART0380 is a potent and selective oral inhibitor of the Ataxia Telangiectasia and Rad3-related (ATR) kinase, a critical regulator of the DNA Damage Response (DDR).[1][2] Its unique pharmacokinetic profile, coupled with compelling preclinical and clinical data, positions **ART0380** as a potential best-in-class therapy for cancers with specific DNA repair defects.[3] This guide provides a detailed comparison of **ART0380** with other leading ATR inhibitors in clinical development: ceralasertib (AZD6738), berzosertib (M6620/VX-970), and elimabertib (BAY-1895344).

Executive Summary

ART0380 distinguishes itself from other ATR inhibitors through a combination of factors:

- **Distinct Pharmacokinetic Profile:** **ART0380** exhibits rapid absorption and elimination, a profile designed to maximize the therapeutic window by inducing DNA damage in cancer cells while minimizing toxicity in normal tissues.[3]
- **Promising Clinical Efficacy:** In the STELLA Phase 1/2a trial, **ART0380** in combination with low-dose irinotecan demonstrated a 50% confirmed overall response rate (cORR) in patients with ATM-negative solid tumors.[3]
- **Favorable Tolerability:** The intermittent dosing schedule of **ART0380**, facilitated by its pharmacokinetic properties, is associated with a manageable safety profile, including predictable and reversible on-target anemia.
- **Strong Preclinical Evidence:** Head-to-head preclinical studies suggest **ART0380** has comparable efficacy to other potent ATR inhibitors like elimabertib (BAY-1895344) but with potentially lower gastrointestinal toxicity.[4]

Comparative Analysis of ATR Inhibitors

The following tables summarize the key characteristics and performance data for **ART0380** and its main competitors.

Table 1: In Vitro Potency and Selectivity

Inhibitor	Target	IC50 (nM)	Selectivity Profile
ART0380 (alnodesertib)	ATR	Potent (low nM)	Minimal inhibition of mTOR; high selectivity over other PIKK family kinases (ATM, DNA-PK).[5]
Ceralasertib (AZD6738)	ATR	1	Selective against a panel of 400 kinases. [6][7][8]
Berzosertib (M6620/VX-970)	ATR	19	Selective inhibitor of ATR.[9]
Elimusertib (BAY-1895344)	ATR	7	Highly selective against mTOR, DNA-PK, ATM, and PI3K. [10][11][12]

Table 2: Preclinical Efficacy and Tolerability

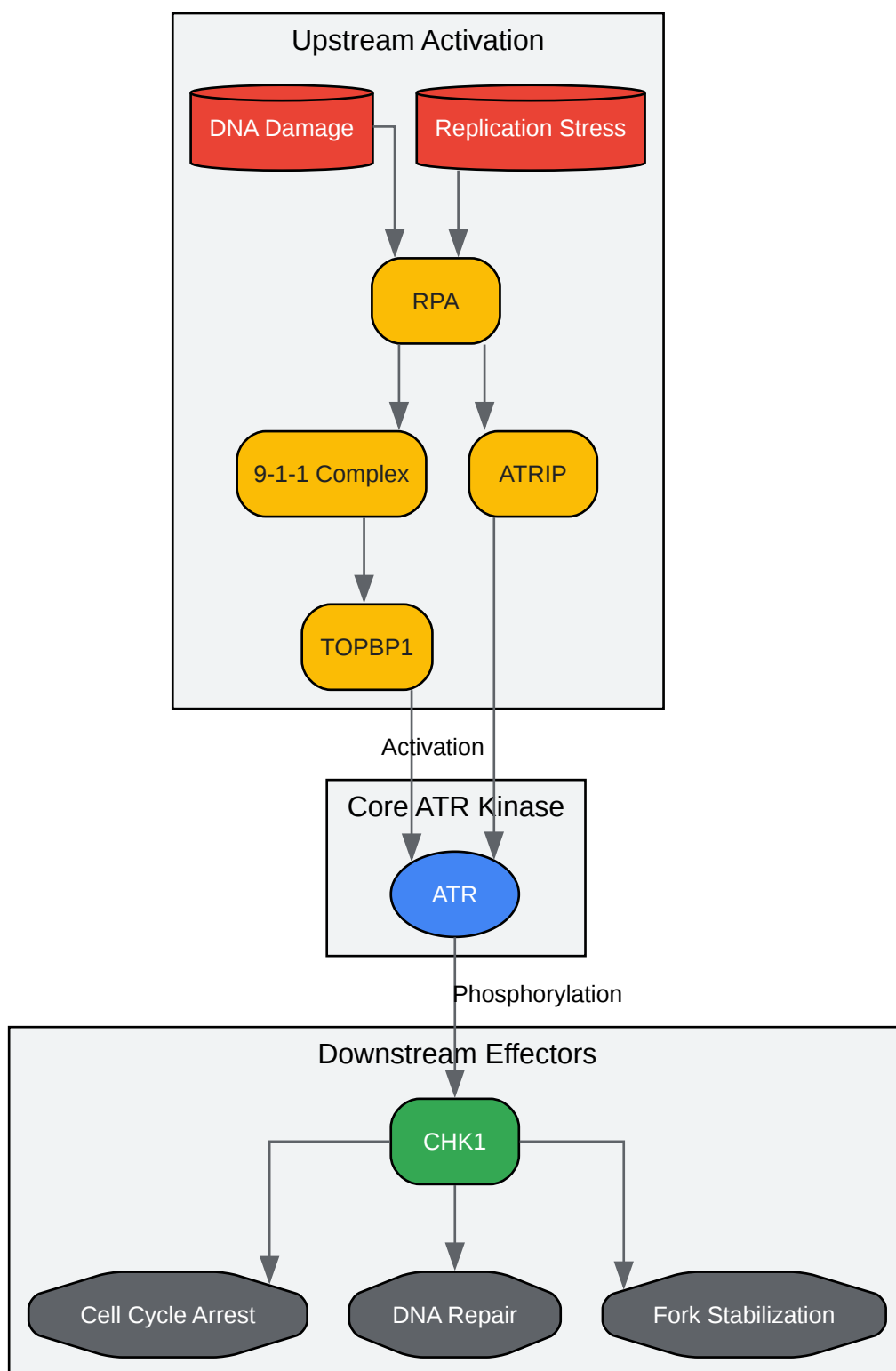
Inhibitor	Preclinical Models	Key Findings	Noted Tolerability
ART0380 (alnodesertib)	ATM-deficient xenograft models.	Strong tumor growth inhibition as monotherapy and synergy with DNA damaging agents (gemcitabine, irinotecan, PARP inhibitors) and anti-PD1 therapy.[4]	Reported to have less gut toxicity compared to BAY-1895344.[4]
Ceralasertib (AZD6738)	ATM-deficient and CCNE1-amplified cancer cell lines and xenografts.	Potent monotherapy activity and synergistic effects with chemotherapy (carboplatin, irinotecan) and PARP inhibitors (olaparib). [13]	Generally well-tolerated in preclinical models.
Berzosertib (M6620/VX-970)	Various cancer cell lines and patient-derived xenografts.	Synergistic effects with chemotherapy (gemcitabine, cisplatin) and radiation.[9][14]	Well-tolerated in preclinical studies.[14]
Elimusertib (BAY-1895344)	DNA damage repair-deficient xenograft models.	Strong monotherapy efficacy and synergistic antitumor activity with DNA damaging chemotherapy.[15]	Generally well-tolerated in preclinical models.

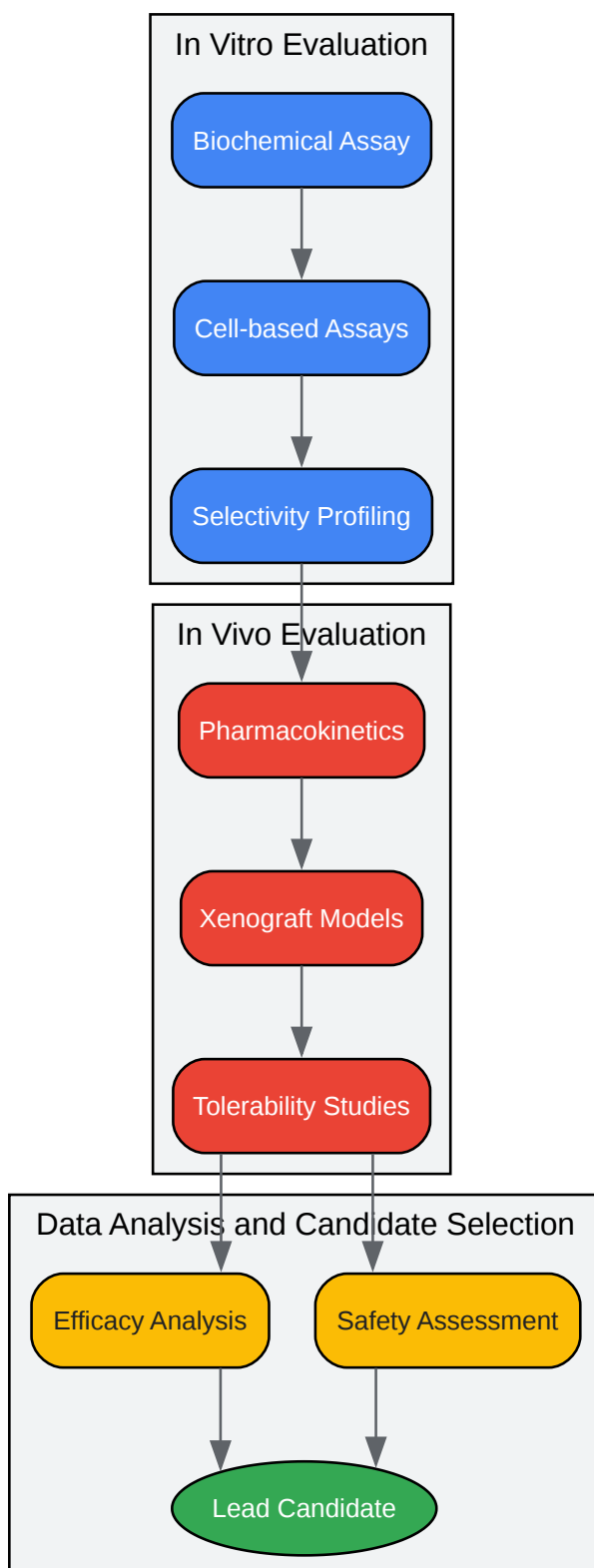
Table 3: Clinical Development and Performance

Inhibitor	Phase of Development	Key Clinical Data
ART0380 (alnodesertib)	Phase 1/2	STELLA trial (in combination with irinotecan): 50% cORR in ATM-negative solid tumors; 37% cORR in ATM-deficient tumors. Two confirmed complete responses in heavily pretreated pancreatic cancer. [3]
Ceralasertib (AZD6738)	Phase 1/2	Combination with carboplatin showed preliminary antitumor activity, with two partial responses in patients with low/absent ATM or SLFN11 expression. [16]
Berzosertib (M6620/VX-970)	Phase 1/2	Combination with gemcitabine and cisplatin showed preliminary clinical activity in advanced solid tumors. [9]
Elimusertib (BAY-1895344)	Phase 1b	Monotherapy showed durable clinical benefit in ~35% of patients with DDR-defective advanced solid tumors. [17]

Signaling Pathways and Experimental Workflows

To provide a deeper understanding of the mechanism of action and evaluation process for ATR inhibitors, the following diagrams illustrate the ATR signaling pathway and a typical preclinical experimental workflow.





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